

3-(4-Amino-phenyl)-pyrrolidine-2,5-dione

chemical properties and structure

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Compound of Interest

Compound Name: 3-(4-Amino-phenyl)-pyrrolidine-
2,5-dione

Cat. No.: B1210961

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An In-depth Technical Guide to 3-(4-Amino-phenyl)-pyrrolidine-2,5-dione

This technical guide provides a comprehensive overview of the chemical properties, structure, and available data for **3-(4-Amino-phenyl)-pyrrolidine-2,5-dione**, tailored for researchers, scientists, and professionals in drug development.

Chemical Properties and Identification

3-(4-Amino-phenyl)-pyrrolidine-2,5-dione is a solid organic compound. Its key identifying and physical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₀ N ₂ O ₂	[1] [2] [3]
Molecular Weight	190.20 g/mol	[2] [3]
CAS Number	32856-49-8	[1]
Physical Form	Solid	
MDL Number	MFCD00874533	[3]
PubChem Substance ID	329784376	[3]

Chemical Structure

The structure of **3-(4-Amino-phenyl)-pyrrolidine-2,5-dione** consists of a central pyrrolidine-2,5-dione ring substituted with an aminophenyl group at the third position.

- IUPAC Name: 3-(4-aminophenyl)pyrrolidine-2,5-dione
- Synonyms: 2,5-Pyrrolidinedione, 3-(4-aminophenyl)-, **3-(4-Amino-phenyl)-pyrrolidine-2,5-dione**[1]
- SMILES String: Nc1ccc(cc1)C2CC(=O)NC2=O
- InChI Key: AFLGSUFOCCZEEZ-UHFFFAOYSA-N

2D representation of **3-(4-Amino-phenyl)-pyrrolidine-2,5-dione**.

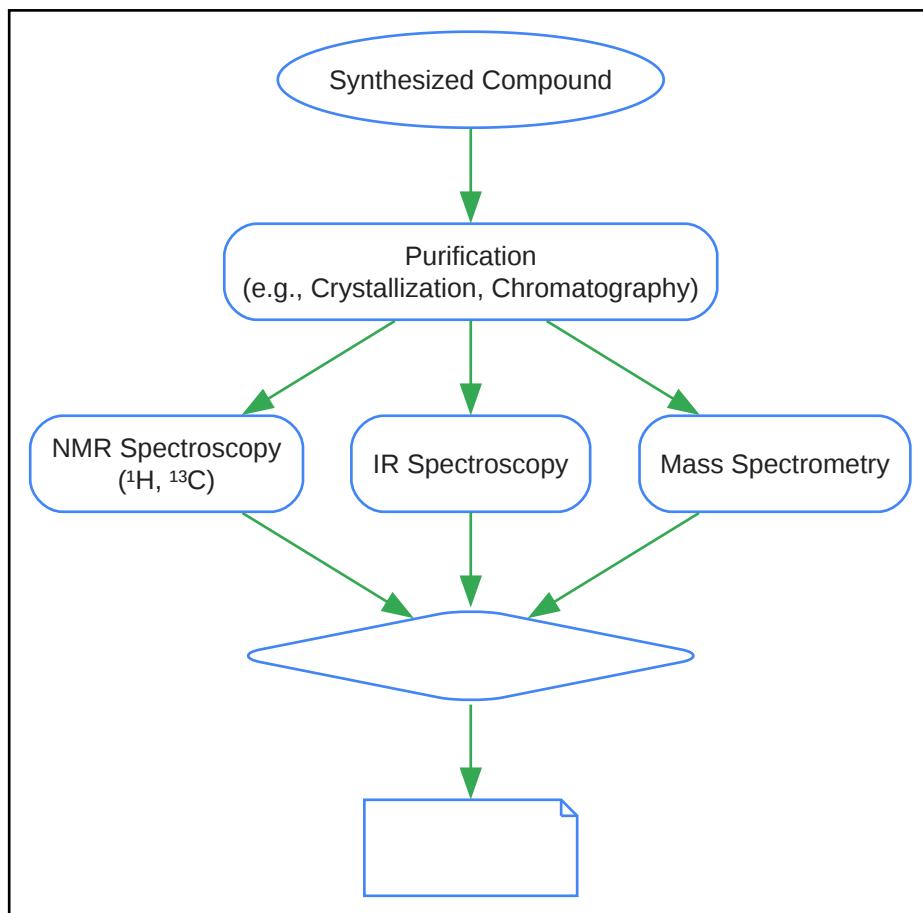
Experimental Protocols

Detailed experimental protocols for the synthesis of **3-(4-Amino-phenyl)-pyrrolidine-2,5-dione** were not found in the provided search results. However, a general approach to the synthesis of substituted pyrrolidines involves a [3+2]-cycloaddition of azomethine ylides with electron-deficient alkenes.[4] Another general method for synthesizing N-aryl-substituted azacycles involves the reaction of arylamines with cyclic ethers.[5]

For the characterization of the final product, standard analytical techniques would be employed. These include:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: To elucidate the carbon and proton framework of the molecule.[6][7]
- Infrared (IR) Spectroscopy: To identify the presence of key functional groups, such as the amine (NH₂) and carbonyl (C=O) groups.[6][7]
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern of the compound.[6][7]

General Analytical Workflow

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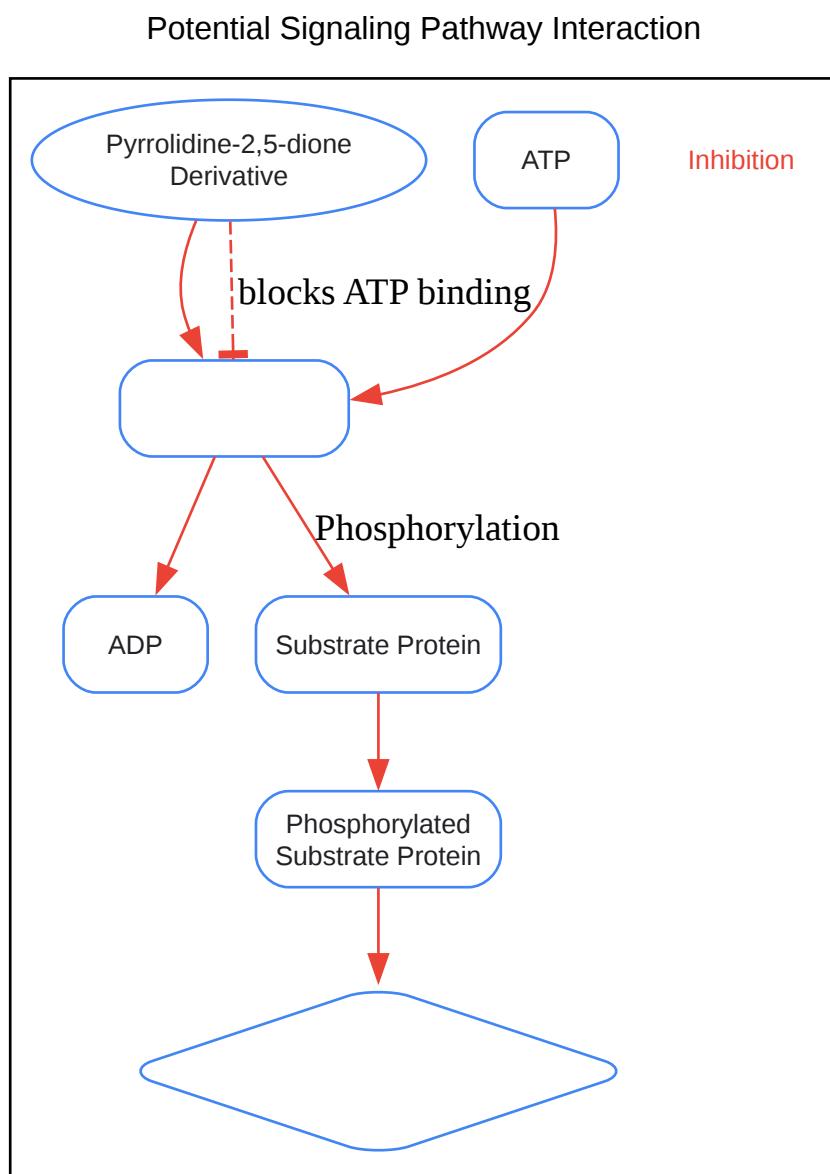
A typical workflow for the analysis of a synthesized chemical compound.

Biological Activity and Potential Applications

The pyrrolidine-2,5-dione scaffold is of significant interest in medicinal chemistry and drug discovery.^[8] Derivatives of this structure have been investigated for a range of biological activities.

Notably, some 4-amino-3-chloro-1H-pyrrole-2,5-dione derivatives have been designed and synthesized as potential tyrosine kinase inhibitors, with some showing the ability to inhibit the growth of cancer cell lines.^[9] Additionally, other derivatives of pyrrolidine-2,5-dione have been studied as potential multi-target anti-inflammatory agents.

The broader class of pyrrolidine-containing compounds is prevalent in many FDA-approved drugs, highlighting the importance of this heterocyclic moiety in the development of new therapeutic agents.^[4]



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Hypothesized inhibition of a tyrosine kinase signaling pathway.

Safety Information

According to available safety data, **3-(4-amino-phenyl)-pyrrolidine-2,5-dione** is classified with the GHS07 pictogram, indicating it may cause skin irritation or sensitization, or is harmful if

swallowed. The hazard statements associated with this compound are H302 (Harmful if swallowed) and H317 (May cause an allergic skin reaction). Appropriate personal protective equipment should be used when handling this chemical.

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